

# Material safety data sheet (MSDS) for H-DL-Val-OMe.HCl.

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## Compound of Interest

Compound Name: H-DL-Val-OMe.HCl

Cat. No.: B555495

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## An In-depth Technical Guide to the Material Safety of H-DL-Val-OMe.HCl

This technical guide provides a comprehensive overview of the material safety data for **H-DL-Val-OMe.HCl** (DL-Valine methyl ester hydrochloride), intended for researchers, scientists, and professionals in drug development.

## Chemical Identification

Identifier	Value
Chemical Name	DL-Valine methyl ester hydrochloride
Synonyms	Methyl DL-valinate hydrochloride
CAS Number	5619-05-6[1]
Molecular Formula	C6H13NO2.HCl[1]
Molecular Weight	167.64 g/mol [2]
Structure	

## Hazard Identification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **H-DL-Val-OMe.HCl** is not classified as a hazardous substance or mixture. However, it is recommended to handle it with care, following good industrial hygiene and safety practices.

## Potential Health Effects:

- Eye Contact: May cause eye irritation.[3]
- Skin Contact: May cause skin irritation.[3]
- Inhalation: May cause respiratory tract irritation.[3]
- Ingestion: May be harmful if swallowed.[4]

## Composition and Information on Ingredients

Component	CAS Number	Weight %
DL-Valine methyl ester hydrochloride	5619-05-6	<=100

## First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][5]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[1][5]
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur.[1][5]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.[1][5]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[2]

- **Specific Hazards Arising from the Chemical:** Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen chloride gas.[\[2\]](#)[\[6\]](#)
- **Protective Equipment for Firefighters:** As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand and full protective gear.[\[3\]](#)[\[6\]](#)

## Accidental Release Measures

- **Personal Precautions:** Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[\[1\]](#)
- **Environmental Precautions:** Should not be released into the environment.[\[1\]](#)
- **Methods for Containment and Cleaning Up:** Sweep up and shovel into suitable containers for disposal. Avoid dust formation.[\[1\]](#)

## Handling and Storage

- **Handling:** Wear personal protective equipment/face protection. Ensure adequate ventilation. Avoid contact with skin, eyes, or clothing. Avoid ingestion and inhalation. Avoid dust formation.[\[1\]](#)
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[5\]](#)

## Exposure Controls and Personal Protection

- **Engineering Controls:** Ensure adequate ventilation, especially in confined areas.
- **Personal Protective Equipment (PPE):**
  - **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles. [\[5\]](#)[\[6\]](#)
  - **Skin and Body Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.[\[5\]](#)

- Respiratory Protection: Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

## Physical and Chemical Properties

Property	Value
Appearance	White crystalline solid[1][5]
Odor	No information available[1][5]
Melting Point/Range	112 - 114 °C / 233.6 - 237.2 °F[1][5]
Boiling Point/Range	No information available[5]
Flash Point	No information available[5]
Solubility	No information available
Molecular Formula	C6H13NO2.HCl[1]
Molecular Weight	167.64[2]

## Stability and Reactivity

- Reactivity: None known, based on information available.
- Chemical Stability: Stable under normal conditions.[2]
- Conditions to Avoid: Incompatible products.
- Incompatible Materials: Strong oxidizing agents.[2]
- Hazardous Decomposition Products: Nitrogen oxides (NOx), Carbon monoxide (CO), Carbon dioxide (CO2), Hydrogen chloride gas.[2][6]

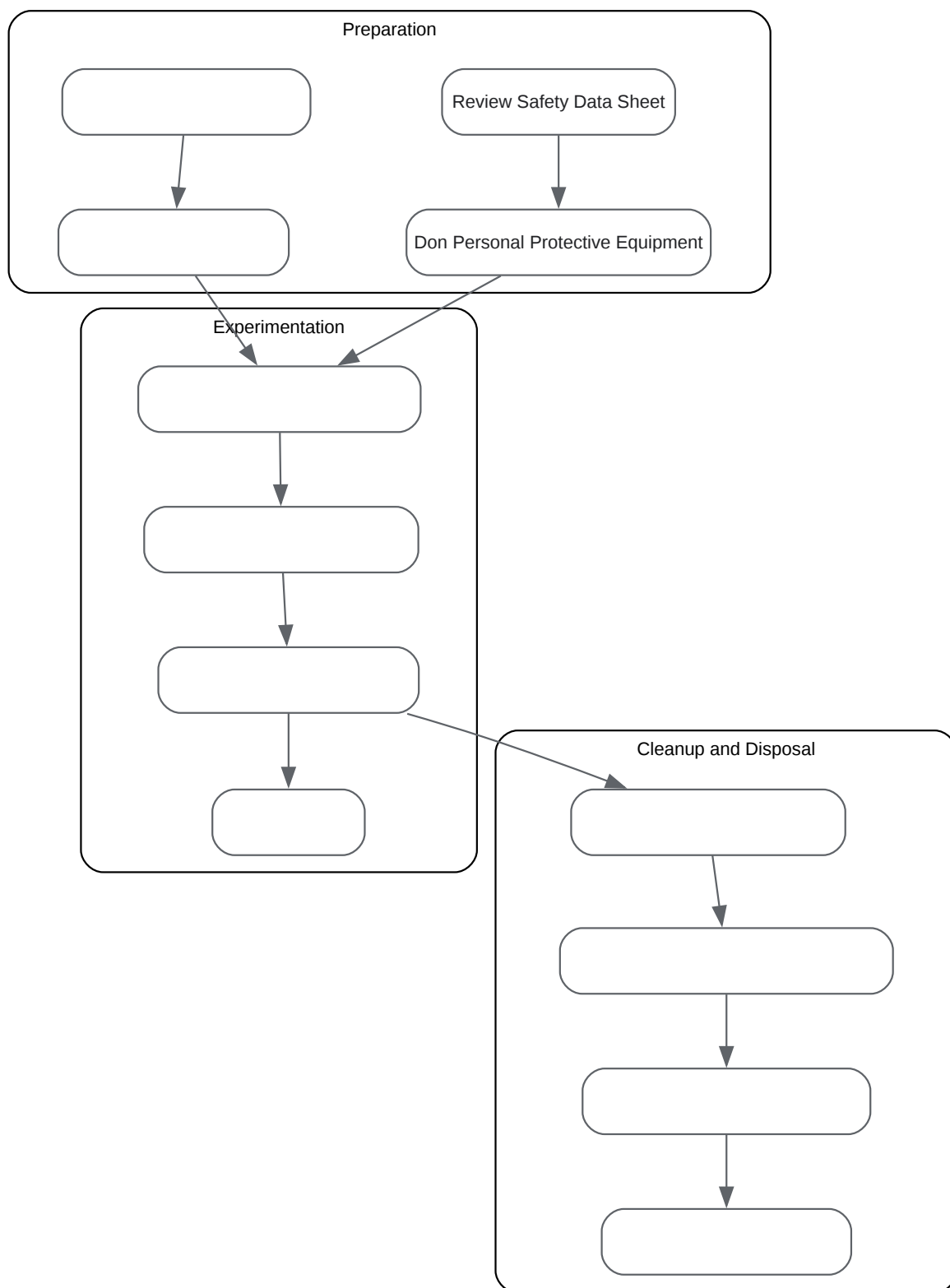
## Toxicological Information

- Acute Toxicity: No acute toxicity information is available for this product.[2]

- Skin Corrosion/Irritation: No data available.<sup>[1][2]</sup>
- Serious Eye Damage/Irritation: No data available.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.
- STOT-Single Exposure: No data available.
- STOT-Repeated Exposure: No data available.
- Aspiration Hazard: No data available.

## Experimental Protocols

As **H-DL-Val-OMe.HCl** is a valine derivative, it is commonly used in peptide synthesis and other laboratory research.<sup>[7]</sup> Below is a generalized workflow for handling and using such a chemical in a research setting.



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Caption: General laboratory workflow for handling **H-DL-Val-OMe.HCl**.

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